

Indalpine recovery rate optimization

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Compound Focus: Indalpine

CAS No.: 63758-79-2

Cat. No.: S530596

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Understanding Indalpine

Indalpine was one of the first selective serotonin reuptake inhibitors (SSRIs) but was withdrawn from the market due to concerns over adverse effects, including hematological issues [1].

- Chemical Information:** Its chemical formula is C₁₅H₂₀N₂, and it belongs to the class of organic compounds known as 3-alkylindoles [1].
- Pharmacokinetic Profile:** The table below summarizes key pharmacokinetic data for **Indalpine** and its major metabolite (PK) from a study on healthy volunteers after a single 100 mg oral dose [2].

Parameter	Indalpine (I)	Metabolite (PK)
Peak Plasma Time (t _{max})	2.1 hours	2.6 hours
Absorption Half-Life (t _{1/2})	0.8 hours	Not Reported
Volume of Distribution (V _d)	878 L	Not Reported
Clearance	58 L/h	Not Reported
Elimination Half-Life (t _{1/2})	10.4 hours	11.9 hours
Excreted Unchanged in Urine	3% (in 12h)	Not found in urine

During chronic administration of 50 mg three times a day, steady-state plasma concentrations 10 hours post-dose were 116 ng/mL for **Indalpine** and 43 ng/mL for its metabolite [2].

Experimental Protocol: HPLC Determination

Here is a detailed methodology for the simultaneous determination of **Indalpine** and its major metabolite in human plasma, as cited in the literature [2]. This can serve as a reference for developing your own analytical methods.

- **Objective:** To develop a high-performance liquid chromatographic (HPLC) method for determining plasma concentrations of **Indalpine** (I) and its major metabolite, 4-[2-(3-indolyl)ethyl]-2-piperidinone (PK).
- **Method Summary:**
 - **Technique:** High-performance liquid chromatography with fluorometric detection.
 - **Application:** Used for pharmacokinetic profiling after a single oral dose and for monitoring plasma levels during chronic administration.
- **Detailed Procedure:**
 - **Sample Preparation:** Plasma or urine samples are prepared for analysis.
 - **Internal Standard:** Quinine sulfate is used as an internal standard.
 - **Chromatographic Separation:** Separation of compounds is achieved using HPLC.
 - **Detection:** A fluorometric detector is used for quantification.
- **Method Performance:**
 - **Sensitivity:** The assay is sensitive to 5 ng/mL for both I and PK in plasma and urine.
 - **Recovery:** The mean recovery from plasma is 86.8% for **Indalpine** and 86.4% for its metabolite (PK). Recovery of the internal standard (quinine sulfate) is 88.5%.

Chemical Structure

The skeletal formula of **Indalpine** is available for reference [3].

Suggested Paths for Information Recovery

Since direct information on optimizing **Indalpine** recovery rates is limited, here are suggestions for finding more relevant data:

- **Refine Your Search:** Use more specific terms in scientific databases like "analytical method validation **Indalpine**," "extraction efficiency **Indalpine** HPLC," or "**Indalpine** stability in plasma."
- **Consult General Principles:** Recovery rate optimization in bioanalysis depends on sample preparation. Investigate general techniques such as **liquid-liquid extraction (LLE)** or **solid-phase extraction (SPE)**, which can be adapted even without a specific **Indalpine** protocol.
- **Explore Related Drugs:** Research methodologies for similar SSRIs developed around the same time may provide transferable insights for handling **Indalpine**.

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References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Indalpine [go.drugbank.com]
2. HPLC determination of indalpine and its major metabolite in human... [pubmed.ncbi.nlm.nih.gov]
3. File:Indalpine.svg [commons.wikimedia.org]

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